

A Technical Guide to 1-Methyluric Acid-d3 for Research Applications

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Compound of Interest

Compound Name: 1-Methyluric Acid-d3

Cat. No.: B562926

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This in-depth guide is intended for researchers, scientists, and professionals in drug development. It provides a comprehensive overview of **1-Methyluric Acid-d3**, a key metabolite, and its applications in research, with a focus on its procurement and use as an internal standard in metabolic studies.

Introduction to 1-Methyluric Acid-d3

1-Methyluric Acid-d3 is the deuterated form of 1-Methyluric acid, a metabolite of theophylline and caffeine.^{[1][2]} The incorporation of three deuterium atoms into the methyl group makes it an ideal internal standard for quantitative analysis by mass spectrometry (MS), particularly in liquid chromatography-mass spectrometry (LC-MS) assays.^{[2][3]} Its use allows for precise and accurate quantification of its non-deuterated counterpart in biological samples by correcting for variations during sample preparation and analysis.^[3]

Sourcing and Procurement of 1-Methyluric Acid-d3

For research purposes, **1-Methyluric Acid-d3** can be acquired from several specialized chemical suppliers. It is crucial to source this compound from reputable vendors who provide detailed certificates of analysis (CoA) to ensure the material's quality and isotopic purity. All listed suppliers explicitly state that this product is for research use only and not for human or veterinary use.

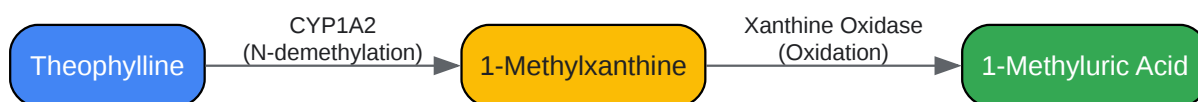
Below is a summary of key suppliers and their product specifications. Please note that pricing and availability are subject to change and may require a direct inquiry with the supplier.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
MedChemExpress	1189480-64-5	C ₆ H ₃ D ₃ N ₄ O ₃	185.16	Not specified	Inquire
Santa Cruz Biotechnology	1189480-64-5	C ₆ H ₃ D ₃ N ₄ O ₃	185.16	Not specified	Inquire
Clinivex	1189480-64-5	C ₆ H ₃ D ₃ N ₄ O ₃	185.16	Not specified	Inquire
Benchchem	1189480-64-5	C ₆ H ₃ D ₃ N ₄ O ₃	185.16	Isotopic purity ≥95%	Inquire
Pharmaffiliates	1189480-64-5	C ₆ H ₃ D ₃ N ₄ O ₃	185.16	Not specified	Inquire
LGC Standards	1189480-64-5	C ₆ H ₃ D ₃ N ₄ O ₃	185.16	>95% (HPLC)	1 mg, 10 mg

Metabolic Pathways Involving 1-Methyluric Acid

1-Methyluric acid is a downstream metabolite in the catabolism of caffeine and theophylline. The primary enzyme responsible for the initial steps of caffeine and theophylline metabolism is Cytochrome P450 1A2 (CYP1A2) in the liver. 1-Methylxanthine, a precursor to 1-Methyluric acid, is formed through the N-demethylation of theophylline. Subsequently, Xanthine Oxidase (XO) catalyzes the oxidation of 1-methylxanthine to form 1-methyluric acid.

The following diagram illustrates the metabolic conversion of Theophylline to 1-Methyluric Acid.



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Metabolic pathway of Theophylline to 1-Methyluric Acid.

Experimental Protocol: Use of **1-Methyluric Acid-d3** as an Internal Standard

The following provides a generalized protocol for the use of **1-Methyluric Acid-d3** as an internal standard for the quantification of endogenous 1-Methyluric acid in biological samples, such as urine or plasma, by LC-MS.

Materials and Reagents

- **1-Methyluric Acid-d3** (Internal Standard)
- 1-Methyluric Acid (Analytical Standard)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic Acid
- Biological matrix (e.g., urine, plasma)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS system

Preparation of Standard and Internal Standard Stock Solutions

- Internal Standard (IS) Stock Solution: Accurately weigh a known amount of **1-Methyluric Acid-d3** and dissolve it in methanol to prepare a stock solution of a specific concentration (e.g., 1 mg/mL).
- Analytical Standard Stock Solution: Similarly, prepare a stock solution of 1-Methyluric Acid in methanol at a known concentration (e.g., 1 mg/mL).

- **Working Solutions:** Prepare serial dilutions of the analytical standard stock solution to create calibration curve standards at various concentrations. A working internal standard solution should also be prepared by diluting the IS stock solution to a concentration that yields a stable and appropriate response on the LC-MS system.

Sample Preparation

- **Thaw Samples:** Thaw biological samples (e.g., urine, plasma) on ice.
- **Spike with Internal Standard:** Add a precise volume of the working internal standard solution to a known volume of each biological sample, calibration standard, and quality control sample.
- **Protein Precipitation (for plasma/serum):** For protein-rich samples, add a protein precipitation agent (e.g., 3 volumes of ice-cold methanol or acetonitrile).
- **Vortex and Centrifuge:** Vortex the samples vigorously for 1-2 minutes to ensure thorough mixing and precipitation. Centrifuge at high speed (e.g., 14,000 rpm) for 10-15 minutes at 4°C to pellet precipitated proteins and cellular debris.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean tube or an autosampler vial for LC-MS analysis.

LC-MS Analysis

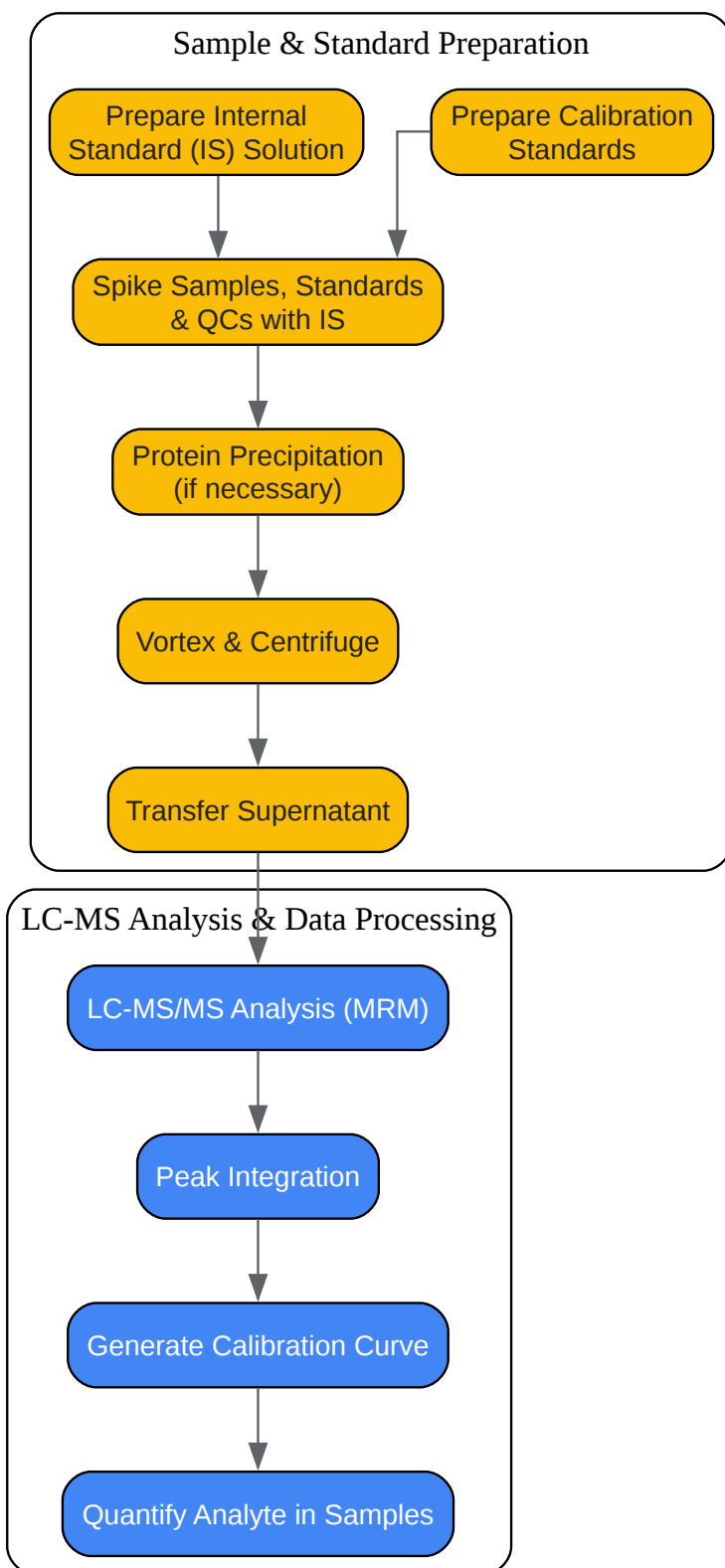
- **Chromatographic Separation:** Inject the prepared samples onto an appropriate LC column (e.g., C18) for chromatographic separation. A typical mobile phase could consist of a gradient of water with 0.1% formic acid and methanol with 0.1% formic acid.
- **Mass Spectrometric Detection:** Analyze the eluent using a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both 1-Methyluric acid and **1-Methyluric Acid-d3** should be monitored.

Data Analysis

- **Peak Integration:** Integrate the chromatographic peaks for both the analyte (1-Methyluric acid) and the internal standard (**1-Methyluric Acid-d3**).

- Calibration Curve: Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the calibration standards.
- Quantification: Determine the concentration of 1-Methyluric acid in the biological samples by interpolating the analyte-to-internal standard peak area ratio from the calibration curve.

The following diagram outlines the general workflow for using **1-Methyluric Acid-d3** as an internal standard.



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Workflow for quantification using an internal standard.

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References

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